

Health, safety, and handling guidelines for 2-Butyne

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Compound of Interest

Compound Name: 2-Butyne

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An In-depth Technical Guide to the Health, Safety, and Handling of 2-Butyne

Introduction

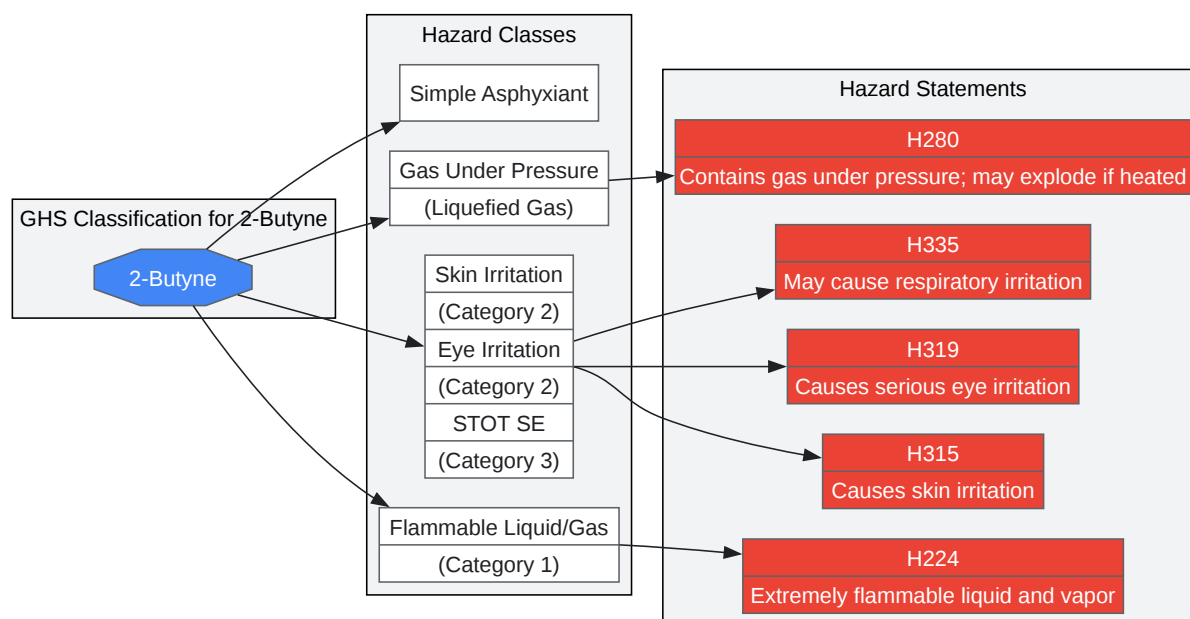
2-Butyne (also known as dimethylacetylene or crotonylene) is a highly flammable and reactive alkyne with the chemical formula C_4H_6 .^{[1][2]} Its structure features a carbon-carbon triple bond between the second and third carbon atoms ($CH_3-C\equiv C-CH_3$).^{[1][3]} This colorless, volatile liquid possesses a pungent, petroleum-like odor.^{[2][4]} Due to its reactivity, **2-Butyne** serves as a valuable intermediate and building block in organic synthesis, including the development of pharmaceuticals, polymers, and agrochemicals.^{[1][5]} Its hazardous nature necessitates strict adherence to safety and handling protocols to mitigate risks for laboratory and industrial personnel. This guide provides comprehensive technical information on the safe handling, storage, and emergency procedures for **2-Butyne**, tailored for researchers, scientists, and drug development professionals.

Hazard Identification and GHS Classification

2-Butyne is classified as a hazardous substance under the Globally Harmonized System of Classification and Labelling of Chemicals (GHS). It is crucial to understand these hazards before handling the material. The primary hazards are associated with its extreme flammability and its potential to cause irritation.

GHS Label Elements:

- Pictogram(s):
 - Flame (Flammable)
 - Exclamation Mark (Irritant)
 - Gas Cylinder (Gas Under Pressure, where applicable)
- Signal Word: Danger[6]
- Hazard Statements:
 - H224: Extremely flammable liquid and vapor.[6][7]
 - H280: Contains gas under pressure; may explode if heated.[8][9]
 - H315: Causes skin irritation.[6][7]
 - H319: Causes serious eye irritation.[6][7]
 - H335: May cause respiratory irritation.[6][7]
- Additional Hazards: May displace oxygen and cause rapid suffocation.[8][10] Vapors can form explosive mixtures with air.[1][11]



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GHS Hazard Classification for **2-Butyne**.

Physical and Chemical Properties

A summary of key physical and chemical properties of **2-Butyne** is provided below. This data is essential for designing experiments and for risk assessment.

Property	Value	References
Molecular Formula	C ₄ H ₆	[12][13]
Molecular Weight	54.09 g/mol	[6][12][13]
Appearance	Colorless to light yellow liquid	[4][12]
Odor	Pungent, petroleum-like, unpleasant	[2][4]
Boiling Point	24 - 27 °C (75.2 - 80.6 °F)	[1][11][12]
Melting Point	-32 °C (-25.6 °F)	[11][12]
Flash Point	-25 °C (-13 °F)	[11]
Specific Gravity	0.690	[11]
Solubility	Poorly soluble in water; soluble in organic solvents	[1][4][13]
Lower Explosion Limit (LEL)	1.4%	[4][11][12]
Upper Explosion Limit (UEL)	No data available	[11]
Vapor Pressure	Data not readily available	[11]

Toxicological Information

Exposure to **2-Butyne** can cause adverse health effects, primarily through irritation. Prolonged or high-concentration exposure may lead to more severe effects.[4]

- Inhalation: May cause respiratory tract irritation.[4][6][12] High concentrations of vapors can lead to dizziness, unconsciousness, and may act as a simple asphyxiant by displacing oxygen.[14][15]
- Skin Contact: Causes skin irritation.[6][12] Direct contact with the liquefied gas can result in frostbite.[10][15]
- Eye Contact: Causes serious eye irritation with symptoms including redness and pain.[6][12]

- Ingestion: While not a primary route of industrial exposure, ingestion is hazardous. Do NOT induce vomiting if swallowed.[12]
- Chronic Exposure: Prolonged exposure may lead to neurotoxic effects.[4]

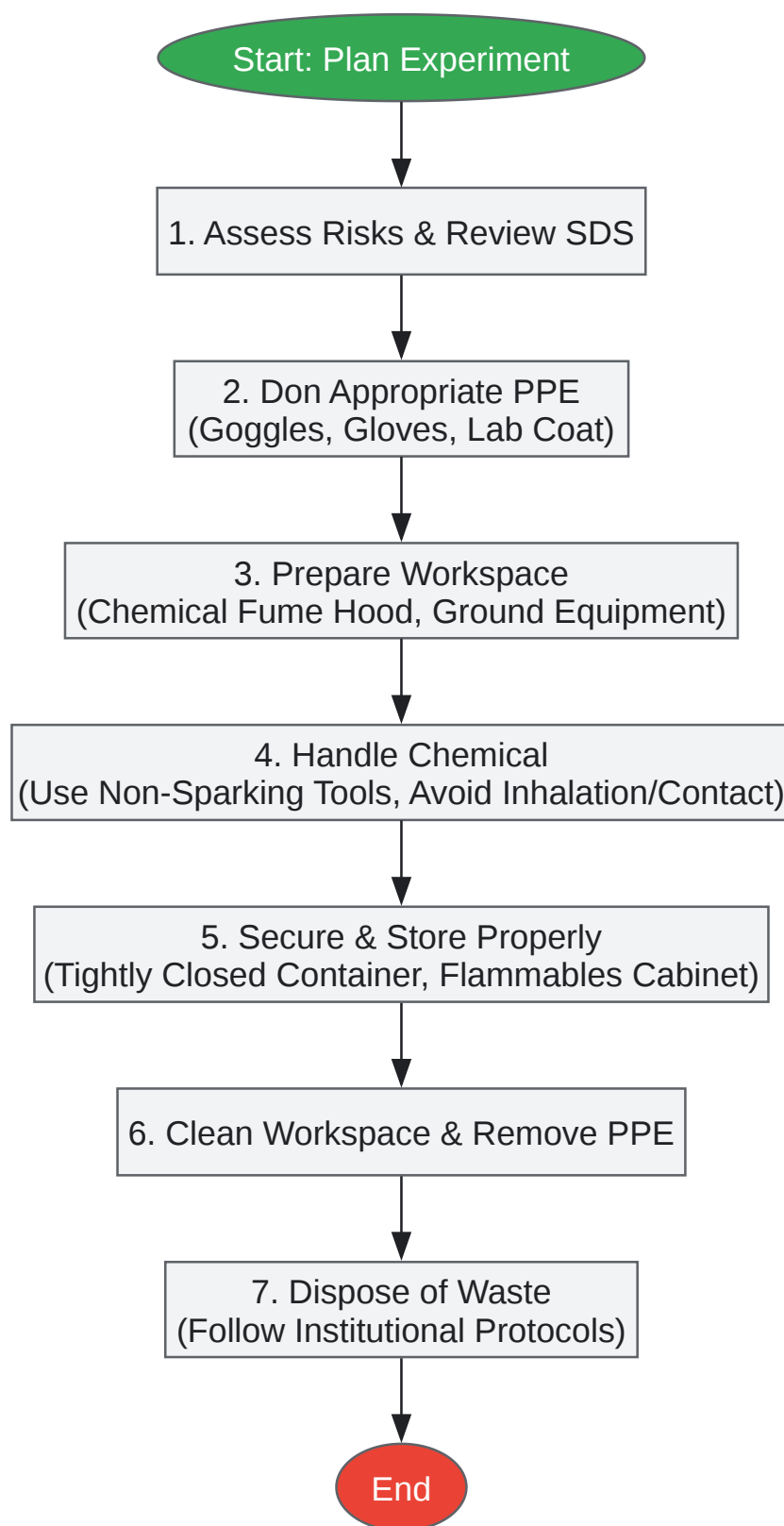
Quantitative toxicological data such as LD50 or LC50 for **2-Butyne** is not readily available in the cited literature. Much of the available toxicity data pertains to **2-Butyne-1,4-diol**, a distinct chemical substance.[16][17]

Handling and Storage

Strict protocols for handling and storage are mandatory to ensure safety.

Safe Handling:

- Ventilation: Always handle **2-Butyne** in a well-ventilated area, preferably within a chemical fume hood.[4][18]
- Ignition Sources: Keep away from all sources of ignition, including heat, sparks, open flames, and static discharge.[11][12][19]
- Equipment: Use spark-proof tools and explosion-proof electrical/ventilating/lighting equipment.[10][11][12] All metal parts of equipment must be grounded and bonded to prevent static electricity discharge.[11][12][19]
- Personal Hygiene: Do not eat, drink, or smoke in handling areas.[10] Wash hands and any exposed skin thoroughly after handling.[11][18]
- Containers: Keep containers tightly closed when not in use.[11][18]



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A generalized workflow for the safe handling of **2-Butyne**.

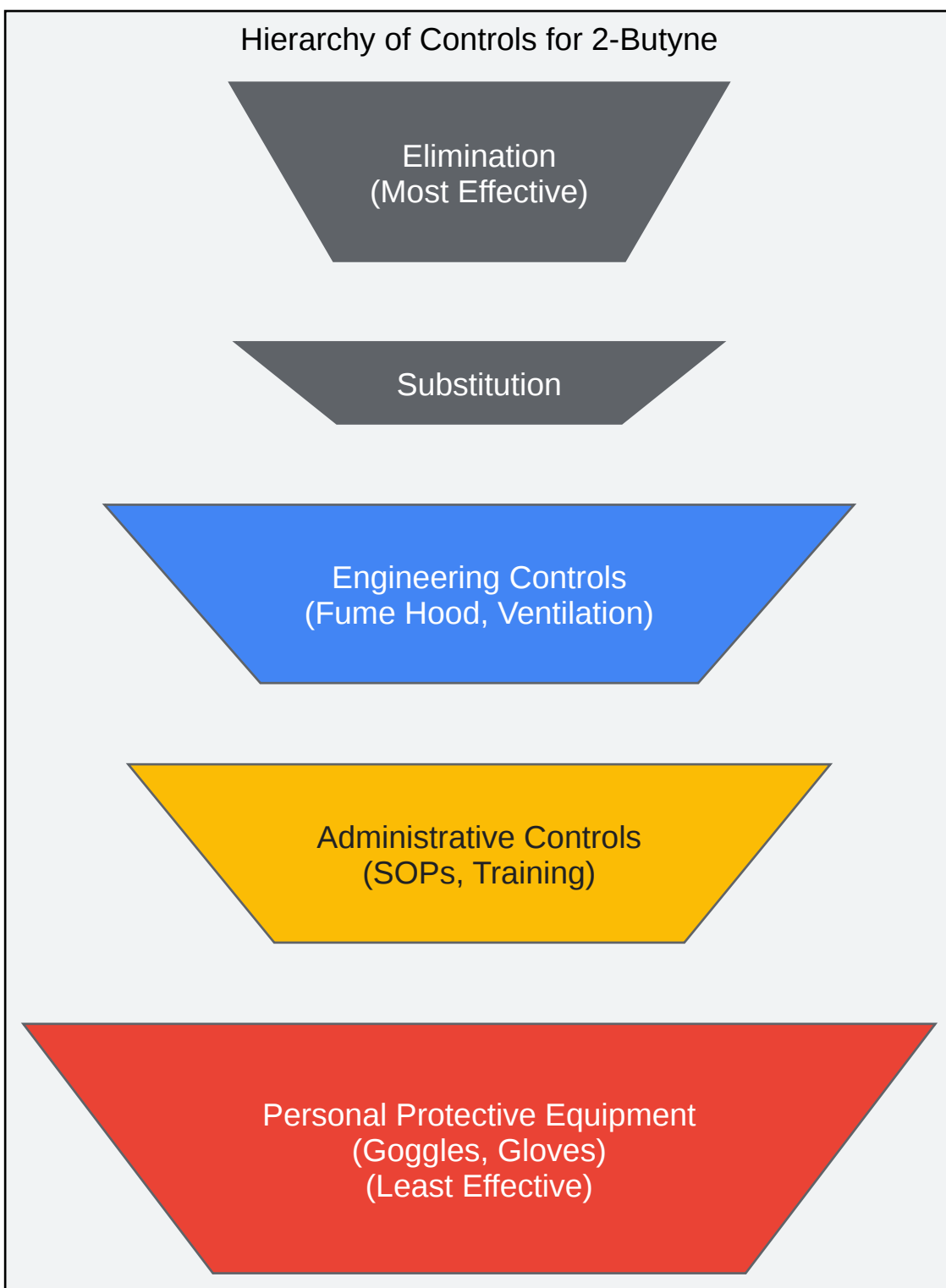
Storage Conditions:

- Store in a cool, dry, well-ventilated, and fireproof area.[4][15][18]
- Keep containers tightly closed and store away from heat, sparks, and flame.[11]
- Keep refrigerated in a designated flammables area.[11]
- Protect from sunlight.[8][10]
- Store separately from incompatible materials such as strong oxidizing agents.[4][15]

Exposure Controls and Personal Protection

A combination of engineering controls and personal protective equipment (PPE) is required to minimize exposure.

- Engineering Controls: Use of local exhaust ventilation and chemical fume hoods is essential to maintain airborne concentrations below exposure limits.[18][20] Emergency eye wash fountains and safety showers should be readily accessible.[10][11]
- Personal Protective Equipment (PPE):
 - Eye/Face Protection: Chemical safety goggles or a face shield (European standard - EN 166) are required.[12][15]
 - Skin Protection: Wear protective gloves (nitrile rubber is recommended) and appropriate protective clothing, such as a flame-retardant lab coat, to prevent skin contact.[12][18]
 - Respiratory Protection: Under normal conditions with adequate engineering controls, respiratory protection may not be necessary.[12] For emergencies, large-scale use, or in situations where ventilation is inadequate, a NIOSH/MSHA-approved respirator or a self-contained breathing apparatus (SCBA) must be used.[4][18]



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The hierarchy of controls applied to managing **2-Butyne** risks.

First Aid Measures

Immediate action is required in case of exposure.

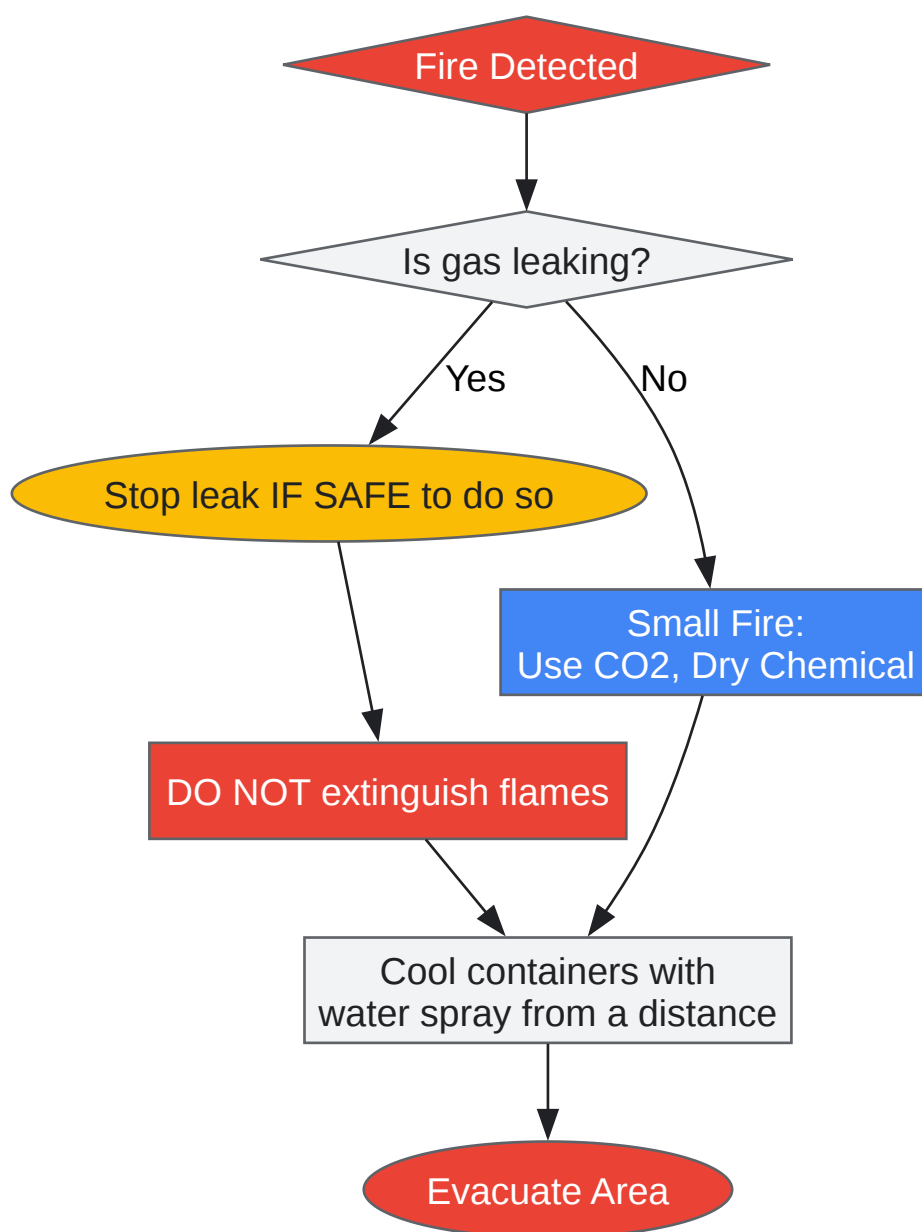
- Inhalation: Move the victim to fresh air immediately.[\[10\]](#)[\[15\]](#) If breathing has stopped, provide artificial respiration.[\[10\]](#)[\[21\]](#) Seek immediate medical attention.[\[10\]](#)[\[15\]](#)
- Skin Contact: Immediately wash the affected area with soap and plenty of water while removing all contaminated clothing.[\[11\]](#)[\[12\]](#) For frostbite, gently thaw the affected area with lukewarm water; do not rub.[\[10\]](#)[\[15\]](#) Seek medical attention.[\[10\]](#)
- Eye Contact: Immediately rinse eyes cautiously with plenty of water for at least 15 minutes, also under the eyelids.[\[11\]](#)[\[12\]](#) Remove contact lenses if present and easy to do.[\[12\]](#) Seek immediate medical attention.[\[11\]](#)
- Ingestion: Do NOT induce vomiting.[\[11\]](#)[\[12\]](#) Rinse mouth.[\[18\]](#) Seek immediate medical attention.[\[12\]](#)[\[21\]](#)

Fire-Fighting Measures

2-Butyne is extremely flammable and presents a significant fire hazard.

- Suitable Extinguishing Media: Use carbon dioxide (CO₂), dry chemical powder, water spray, or chemical foam.[\[11\]](#)[\[14\]](#)[\[15\]](#) Water mist may be used to cool closed containers.[\[11\]](#)
- Specific Hazards: Vapors are heavier than air and may travel a considerable distance to a source of ignition and flash back.[\[8\]](#)[\[11\]](#) Containers are at risk of exploding when heated.[\[8\]](#)[\[11\]](#) Fire may produce irritating and toxic gases like carbon monoxide and carbon dioxide.[\[11\]](#)
- Fire-Fighting Procedures:
 - In the case of a leaking gas fire, do not extinguish the flame unless the leak can be stopped safely.[\[8\]](#)[\[14\]](#)[\[15\]](#)
 - Evacuate the area.[\[15\]](#)
 - Fight fire from a maximum distance or a protected location.[\[14\]](#)

- Cool containers exposed to fire with flooding quantities of water until well after the fire is out.[11][14]
- Firefighters must wear full protective gear and a self-contained breathing apparatus (SCBA).[11]



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Decision workflow for **2-Butyne** fire emergencies.

Accidental Release Measures

- Personal Precautions: Evacuate personnel to a safe, upwind area.[18][19] Eliminate all ignition sources immediately.[19][22] Ensure adequate ventilation.[15][18] Wear appropriate personal protective equipment, including SCBA if necessary.[15]
- Environmental Precautions: Prevent the substance from entering drains, sewers, or surface water.[9][18]
- Containment and Cleanup: Stop the leak if it is safe to do so.[19] Use non-sparking tools for cleanup.[22] For large spills, consider an initial downwind evacuation of at least 800 meters (1/2 mile).[14][19]

Stability and Reactivity

- Reactivity: **2-Butyne** is highly reactive.[4] It may react vigorously with strong oxidizing agents.[4][7] It can also react exothermically with reducing agents.[14] In the presence of certain catalysts, it may undergo exothermic polymerization.[7][14]
- Chemical Stability: The substance is generally stable under recommended storage conditions.
- Conditions to Avoid: Heat, flames, sparks, static discharge, and other ignition sources.[11]
- Incompatible Materials: Strong oxidizing agents, acids, and halogens.[4][14][23]
- Hazardous Decomposition Products: Combustion produces carbon monoxide (CO) and carbon dioxide (CO₂).[11]

Disposal Considerations

Disposal of **2-Butyne** and its containers must be handled as hazardous waste.[24] All disposal practices must comply with federal, state, and local regulations.[25] Waste should be collected in appropriate, labeled containers and disposed of via a licensed professional waste disposal service.[24]

Experimental Protocols Methodology

The quantitative data presented in this guide are determined by standardized experimental methods. While specific test reports for **2-Butyne** are not provided, the methodologies below

are representative of the protocols used to generate such safety data.

- **Flash Point Determination:** The flash point of a volatile liquid like **2-Butyne** is typically determined using a standardized apparatus such as a Tag Closed Cup Tester (following ASTM D56) or a Pensky-Martens Closed Cup Tester (ASTM D93). The test involves heating the liquid in a controlled manner and introducing an ignition source to the vapor to determine the lowest temperature at which it ignites.
- **Acute Toxicity Assessment:** Acute toxicity data (e.g., LD50, LC50) is generally assessed through internationally recognized protocols, such as those established by the Organisation for Economic Co-operation and Development (OECD). These include:
 - OECD Test Guideline 401 (Acute Oral Toxicity): Assesses toxicity following oral ingestion.
 - OECD Test Guideline 402 (Acute Dermal Toxicity): Assesses toxicity from skin contact.
 - OECD Test Guideline 403 (Acute Inhalation Toxicity): Assesses toxicity from inhalation of a vapor or gas.
- **Skin and Eye Irritation:** Standardized tests for skin and eye irritation, such as OECD Test Guidelines 404 (Acute Dermal Irritation/Corrosion) and 405 (Acute Eye Irritation/Corrosion), are used. These protocols involve applying the substance to the skin or eyes of laboratory animals under controlled conditions to observe potential irritation. In recent years, in vitro methods have also been developed to reduce animal testing.

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